

# Essential Safety and Operational Guidance for Handling Boc-Phg-OH

Author: BenchChem Technical Support Team. Date: December 2025



For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the handling of **Boc-Phg-OH** (N-tert-Butoxycarbonyl-L-phenylglycine), including detailed operational and disposal plans.

# **Physicochemical and Safety Data**

The following table summarizes key quantitative data for **Boc-Phg-OH** to facilitate quick reference and comparison.



Property	Value	Source(s)
Chemical Formula	C13H17NO4	[1][2]
Molecular Weight	251.28 g/mol	[3]
Appearance	White to off-white powder/crystal	[1]
Melting Point	88-91 °C	
Optical Rotation	$[\alpha]20/D +144\pm2^{\circ}$ , c = 1% in ethanol	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. Insoluble in water.	[4]
Storage Temperature	2-8°C, sealed in a dry place.	[4]
Purity	≥99.0%	

Note: Occupational Exposure Limits (OELs) for **Boc-Phg-OH** have not been established. In the absence of specific limits, it is prudent to handle this compound with care, minimizing dust generation and exposure.

# **Operational Plan: From Receipt to Disposal**

A systematic approach to handling **Boc-Phg-OH** is crucial for laboratory safety and experimental integrity. The following procedural guidance outlines the lifecycle of the chemical within a laboratory setting.

#### **Receiving and Storage**

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number (2900-27-8), and any relevant hazard information.



• Storage: Store the container in a cool, dry, and well-ventilated area, away from incompatible materials. The recommended storage temperature is between 2-8°C.[4] Keep the container tightly sealed to prevent moisture absorption and contamination.

# **Handling and Personal Protective Equipment (PPE)**

Given that **Boc-Phg-OH** is a fine powder, the primary risks are inhalation and dermal or eye contact. Adherence to the following PPE guidelines is mandatory.

- Engineering Controls:
  - Ventilation: Handle Boc-Phg-OH in a well-ventilated area. For procedures that may generate dust, such as weighing or transferring the solid, a chemical fume hood or a ventilated balance enclosure should be used.
- Personal Protective Equipment (PPE):
  - Eye and Face Protection: Chemical safety goggles or safety glasses with side shields are required. A face shield may be necessary for operations with a higher risk of splashing or dust generation.
  - Skin Protection:
    - Gloves: Wear chemical-resistant gloves. Nitrile gloves are a suitable choice for handling solid chemicals and for protection against incidental splashes of many common laboratory solvents. Always inspect gloves for tears or degradation before use and change them immediately if they become contaminated.
    - Lab Coat: A standard laboratory coat should be worn to protect street clothing. For larger quantities or tasks with a higher risk of contamination, a chemical-resistant apron may be worn over the lab coat.
  - Respiratory Protection:
    - For low-dust procedures: If handled in a well-ventilated area or fume hood, respiratory protection may not be necessary.



For procedures generating dust: If a ventilated enclosure is not available and dust is likely to be generated, a NIOSH-approved N95 dust mask or a respirator with a particulate filter is recommended to prevent inhalation.

## **Experimental Protocols**

- Weighing and Transfer:
  - Perform all weighing and transfer operations of solid Boc-Phg-OH within a chemical fume hood or a ventilated balance enclosure to minimize dust dispersion.
  - Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid.
  - Avoid creating dust clouds. If a small amount of powder is spilled, gently wipe it up with a damp paper towel (if compatible with the solvent used for cleanup) and dispose of it as chemical waste.
- · Dissolving the Compound:
  - When preparing solutions, add the solid **Boc-Phg-OH** to the solvent slowly while stirring to prevent splashing.
  - Be aware of the solubility characteristics; Boc-Phg-OH is generally soluble in organic solvents like DMSO, ethyl acetate, and dichloromethane but not in water.[4]

# **Disposal Plan**

Proper disposal of chemical waste is critical to ensure environmental protection and regulatory compliance.

# **Waste Segregation and Collection**

- Solid Waste:
  - Place unused or contaminated solid Boc-Phg-OH in a clearly labeled hazardous waste container.



- Contaminated materials such as weighing paper, gloves, and paper towels should also be disposed of in the solid chemical waste container.
- Liquid Waste:
  - Solutions containing Boc-Phg-OH should be collected in a designated liquid hazardous waste container.
  - Ensure the waste container is compatible with the solvents used.
  - Do not mix incompatible waste streams.


### **Disposal Procedure**

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name(s) of the contents.
- Storage of Waste: Store waste containers in a designated satellite accumulation area that is secure and away from general laboratory traffic.
- Arranging for Disposal: Contact your institution's Environmental Health and Safety (EHS)
  department or a licensed chemical waste disposal contractor to arrange for the pickup and
  proper disposal of the waste. The primary method of disposal for this type of chemical is
  typically incineration by a licensed professional waste disposal service.
- Spill Cleanup:
  - Minor Spills: For small spills of solid Boc-Phg-OH, carefully sweep up the material, trying to minimize dust generation. Place the collected material and any contaminated cleaning supplies into a sealed, labeled container for hazardous waste disposal.
  - Major Spills: In the event of a large spill, evacuate the area and contact your institution's EHS or emergency response team.

#### **Visual Guides**

### **Experimental Workflow for Handling Boc-Phg-OH**






Click to download full resolution via product page

Caption: A flowchart illustrating the standard operating procedure for handling **Boc-Phg-OH**.



# PPE Selection Logic for Boc-Phg-OH



Click to download full resolution via product page



Check Availability & Pricing

Caption: Decision tree for selecting appropriate Personal Protective Equipment (PPE).

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. chemimpex.com [chemimpex.com]
- 2. chempep.com [chempep.com]
- 3. (2S)-2-(((tert-butoxy)carbonyl)amino)-2-phenylacetic acid | C13H17NO4 | CID 11010409 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. BOC-D-PHG-OH CAS#: 2900-27-8 [m.chemicalbook.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling Boc-Phg-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558233#personal-protective-equipment-for-handling-boc-phg-oh]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



# Safety Operating Guide

Check Availability & Pricing

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com